

In-Depth Technical Guide: 3-Chloropyridine-4-carboxamide (CAS 100859-32-3)

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Compound of Interest

Compound Name: 3-Chloropyridine-4-carboxamide

Cat. No.: B035161

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Abstract

This technical guide provides a comprehensive overview of the available scientific and technical information for **3-Chloropyridine-4-carboxamide**, CAS 100859-32-3. The document synthesizes known data regarding its chemical and physical properties, potential synthetic routes, and biological significance. Due to the limited availability of detailed experimental data in the public domain, this guide also highlights areas where further research is required to fully characterize this compound.

Chemical and Physical Properties

Quantitative experimental data for **3-Chloropyridine-4-carboxamide** is scarce in publicly available literature. The following table summarizes the basic molecular information and notes the absence of specific experimental values for key physical properties.

Property	Value	Citation
CAS Number	100859-32-3	[1]
Molecular Formula	C ₆ H ₅ ClN ₂ O	[1]
Molecular Weight	156.57 g/mol	[1]
IUPAC Name	3-chloropyridine-4-carboxamide	
Synonyms	3-chloroisonicotinamide	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Spectroscopic Data

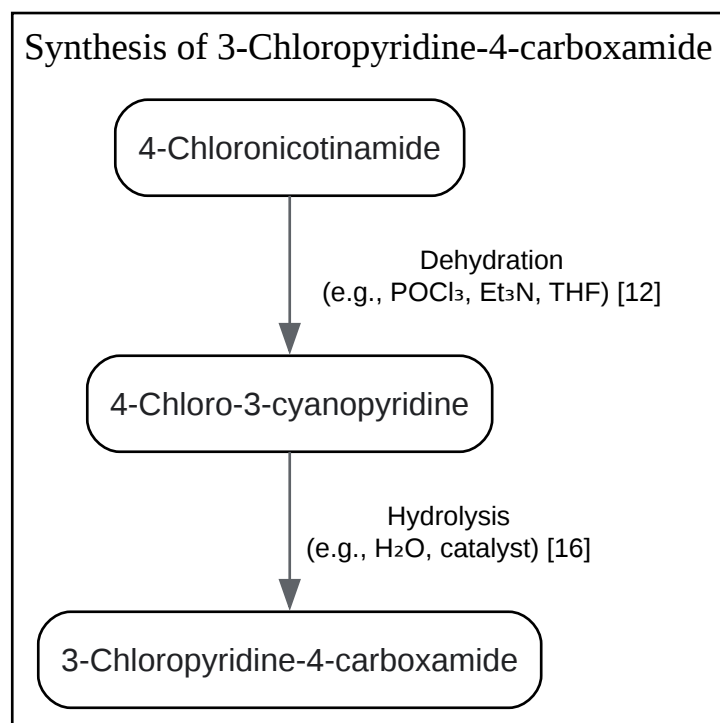
Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **3-Chloropyridine-4-carboxamide** are not readily available in the reviewed literature. Characterization of this compound would require experimental determination of these spectra.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-Chloropyridine-4-carboxamide** is not explicitly described in the available literature, a common synthetic route for the preparation of pyridine carboxamides is through the hydrolysis of the corresponding cyanopyridine.[2]

Logical Synthesis Workflow

The synthesis of **3-Chloropyridine-4-carboxamide** can be logically approached via the hydrolysis of 3-chloro-4-cyanopyridine. This precursor can be synthesized from 4-chloronicotinamide.



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Caption: Proposed synthesis pathway for **3-Chloropyridine-4-carboxamide**.

Experimental Protocols

Note: The following are generalized procedures based on related reactions and should be adapted and optimized for the specific synthesis of **3-Chloropyridine-4-carboxamide**.

Step 1: Synthesis of 4-Chloro-3-cyanopyridine from 4-Chloronicotinamide[3]

- Suspend 4-chloronicotinamide in cold (0 °C) tetrahydrofuran (THF) and triethylamine.
- Slowly add phosphoryl trichloride to the suspension.
- Allow the reaction mixture to stir for several hours while warming to room temperature.
- Work up the reaction mixture by adding silica gel and concentrating under reduced pressure.
- Purify the crude product by column chromatography to yield 4-chloro-3-cyanopyridine.

Step 2: Hydrolysis of 3-Chloro-4-cyanopyridine to **3-Chloropyridine-4-carboxamide**^[2]

A general method for the conversion of cyanopyridines to their corresponding amides involves refluxing with a catalyst in an aqueous solution.

- Dissolve 3-chloro-4-cyanopyridine in water.
- Add a suitable catalyst (e.g., manganese dioxide).
- Reflux the reaction mixture for several hours.
- Upon completion, cool the mixture, filter, and wash the solid.
- Evaporate the filtrate to dryness to obtain the crude **3-Chloropyridine-4-carboxamide**, which can be further purified by recrystallization.

Biological Activity and Mechanism of Action

There is no specific information available in the searched literature regarding the biological activity, signaling pathways, or mechanism of action of **3-Chloropyridine-4-carboxamide**.

However, research on related pyridine carboxamide derivatives suggests a range of potential biological activities, including:

- **Antifungal Activity:** Some pyridine carboxamide derivatives have been investigated as potential succinate dehydrogenase inhibitors, exhibiting antifungal properties.
- **Antibacterial Activity:** Studies on other substituted pyridine carboxamides have shown activity against various bacterial strains, including *Mycobacterium tuberculosis*.^[4]
- **Enzyme Inhibition:** Nicotinamide, a related compound, is known to inhibit sirtuin enzymes through a base exchange pathway.^[5] Covalent inhibition of enzymes has also been observed with certain nitrile-containing compounds.^[6]

It is important to note that these activities are reported for structurally related compounds and cannot be directly attributed to **3-Chloropyridine-4-carboxamide** without specific experimental validation.

Signaling Pathways and Experimental Workflows

Due to the lack of information on the biological targets and mechanism of action for **3-Chloropyridine-4-carboxamide**, no signaling pathway or experimental workflow diagrams can be generated at this time.

Conclusion

3-Chloropyridine-4-carboxamide (CAS 100859-32-3) is a chemical intermediate for which detailed public domain information is limited. While its basic molecular formula is established and logical synthetic routes can be proposed based on general chemical principles, a thorough characterization of its physical, chemical, and biological properties is lacking. Further experimental investigation is necessary to determine its spectroscopic data, confirm its properties, and explore its potential biological activities. This guide serves as a summary of the currently available information and a call for further research to elucidate the full profile of this compound.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Chloropyridine-4-carboxamide (CAS 100859-32-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035161#3-chloropyridine-4-carboxamide-cas-100859-32-3-properties]

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